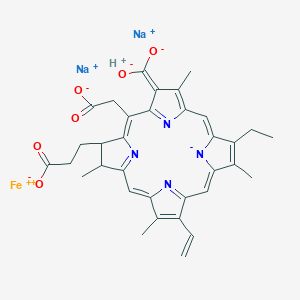

Sodium iron chlorophyllin

Specification

• CAS No.: 32627-52-4
• Molecular Formula: C34H32FeN4Na2O6
• Molecular Weight: 694.5 g/mol
• IUPAC Name: disodium;3-[20-(carboxylatomethyl)-18-(dioxidomethylidene)-8-ethenyl-13-ethyl-3,7,12,17-tetramethyl-2,3-dihydroporphyrin-23-id-2-yl]propanoate;hydron;iron(2+)
• Standard InChI: InChI=1S/C34H36N4O6.Fe.2Na/c1-7-19-15(3)23-12-25-17(5)21(9-10-29(39)40)32(37-25)22(11-30(41)42)33-31(34(43)44)18(6)26(38-33)14-28-20(8-2)16(4)24(36-28)13-27(19)35-23;;;/h7,12-14,17,21H,1,8-11H2,2-6H3,(H5,35,36,37,38,39,40,41,42,43,44);;;/q;+2;2*+1/p-4
• Standard InChI Key: OGMQNMUHVLRDRT-UHFFFAOYSA-J
• SMILES: [H+].CCC1=C(C2=CC3=NC(=CC4=NC(=C(C5=NC(=C(C5=C([O-])[O-])C)C=C1[N-]2)CC(=O)[O-])C(C4C)CCC(=O)[O-])C(=C3C=C)C)C.[Na+].[Na+].[Fe+2]
• Canonical SMILES: [H+].CCC1=C(C2=CC3=NC(=CC4=NC(=C(C5=NC(=C(C5=C([O-])[O-])C)C=C1[N-]2)CC(=O)[O-])C(C4C)CCC(=O)[O-])C(=C3C=C)C)C.[Na+].[Na+].[Fe+2]

Introduction

Chemical and Physical Properties

Sodium iron chlorophyllin (SIC) is a semisynthetic chlorophyll derivative with the molecular formula C34H31FeMgN4NaO6 and a molecular weight of 694.77 g/mol. Structurally, it maintains the porphyrin ring of chlorophyll but with iron substituting magnesium, creating a heme-like structure that contributes to its biological activity.

Physically, sodium iron chlorophyllin appears as a dark green crystalline powder with approximately 95% content purity. It is hygroscopic in nature and has specific solubility characteristics that influence its applications. The compound is easily soluble in water, producing a greenish-brown solution, while being slightly soluble in ethanol and chloroform. It is almost completely insoluble in petroleum ether.

Regarding stability, sodium iron chlorophyllin demonstrates good stability in its dry state but can deteriorate when exposed to moisture due to its hygroscopic nature. Its light resistance is notably stronger than that of natural chlorophyll, although weaker than copper chlorophyllin salts. In solution form, it produces transparent water solutions without precipitation.

Biological Activities

Iron Bioavailability

Sodium iron chlorophyllin has demonstrated promising characteristics as an iron source with high bioavailability. In vitro studies have shown that it remains stable under simulated gastrointestinal conditions, which is crucial for its effectiveness as an iron supplement. This stability allows SIC to successfully deliver bioavailable iron to intestinal cells, as demonstrated in studies using Caco-2 cell models.

The compound's ability to serve as an effective iron source stems from its structural similarity to heme. Like heme iron, the bioavailability of iron from sodium iron chlorophyllin is dependent on the food matrix in which it is consumed. Notably, studies have identified that calcium can inhibit the absorption of iron from SIC, similar to its effect on other iron sources.

Research suggests that sodium iron chlorophyllin could potentially serve as an iron fortificant of vegetable origin with high bioavailability. This is particularly significant as plant-based iron sources typically have lower bioavailability compared to animal-based heme iron sources, making SIC a valuable alternative for vegetarian and vegan populations requiring iron supplementation.

Toxicological Profile

The safety profile of sodium iron chlorophyllin has been investigated through subchronic toxicity studies. In a 13-week study conducted with F344 rats, researchers administered SIC orally in diet at concentrations of 0%, 0.2%, 1.0%, and 5.0%.

• Reduced body weight gain in male rats

• Increased serum transferrin levels in both males and females

• Markedly reduced relative spleen weights in both sexes

• Absolute spleen weight decrease in males

• Diffuse hypertrophy of acinar cells in the parotid gland in all examined 5.0% males and females

Based on histopathological assessment of the parotid glands, the no-observed-adverse-effect level (NOAEL) for sodium iron chlorophyllin was established at 1.0%, which corresponds to 609 mg/kg body weight per day for males and 678 mg/kg body weight per day for females. This information provides crucial guidance for establishing safe consumption levels in both food additive applications and pharmaceutical use.

Clinical Applications in Treating Iron Deficiency Anemia

Sodium iron chlorophyllin has shown promising results in the treatment of iron deficiency anemia (IDA). Shengxuening (SXN), a tablet formulation containing chlorophyll derivatives and sodium iron chlorophyllin as main components, has been clinically tested for this purpose.

Efficacy in Clinical Trials

A phase IV, multicenter, open-label, randomized clinical trial was conducted across 31 hospitals in China from June 2001 to April 2002 to evaluate the efficacy and safety of SXN in treating iron deficiency anemia. The trial included both adult and pediatric populations, who were randomly divided into low-dose (L-SXN), medium-dose (M-SXN), and high-dose (H-SXN) groups. The treatment course lasted one month, with assessments before and after treatment.

The results demonstrated significant improvements in various hematological parameters:

• All adult dose groups showed significant increases in hemoglobin (HGB) concentration

• Children in the medium and high-dose groups also demonstrated increased HGB concentration

• Reticulocyte counts increased in the M-SXN and H-SXN adult groups and in the M-SXN child group

• All treatment groups exhibited significantly elevated red blood cell levels, mean corpuscular volume, mean corpuscular hemoglobin, and mean corpuscular hemoglobin concentration

Iron Metabolism Improvement

The clinical trial also demonstrated that SXN treatment significantly improved iron metabolism parameters. The following table summarizes the changes in serum iron (SI), serum ferritin (SF), and total iron-binding capacity (TIBC) levels after SXN treatment in adults:

Group	n	SI (μmol/L)		SF (μmol/L)		TIBC (μmol/L)
		Pre-treatment	Post-treatment	Pre-treatment	Post-treatment	Pre-treatment	Post-treatment
L-SXN	400	7.37 ± 2.12	9.94 ± 4.09	11.31 ± 4.36	19.02 ± 15.46	74.58 ± 11.04	67.72 ± 2.68
M-SXN	440	7.46 ± 2.20	12.53 ± 6.36	11.30 ± 4.79	16.09 ± 7.4	73.67 ± 6.7	63.42 ± 10.26

The data shows that serum iron and serum ferritin levels increased, while total iron-binding capacity decreased, indicating improved iron status.

Other Applications

Food Industry Applications

Sodium iron chlorophyllin has been utilized as a food additive primarily for green coloration purposes. Its water solubility, stability, and color properties make it suitable for various food applications.

Pharmaceutical Raw Material

Beyond direct clinical use, sodium iron chlorophyllin serves as a raw material in pharmaceutical manufacturing. It has been utilized as a starting material for the synthesis of other compounds, such as natural cobalt iron chlorophyllin. According to patent information, this synthesis involves directly reacting sodium iron chlorophyllin with cobalt salt using a one-step solution method. This application highlights the compound's versatility as a precursor in pharmaceutical development.

Production and Characteristics

Sodium iron chlorophyllin is obtained from natural plants through refining and purification processes. The production involves extraction of natural chlorophyll followed by chemical modification to substitute magnesium with iron in the porphyrin ring.

The resulting compound has a unique quasi-heme structure, where only the magnesium in the chlorophyll's porphyrin ring is replaced by iron. This structural characteristic is significant because it allows the compound to be transported by Heme Carrier Protein 1 found in the intestinal brush border, contributing to its bioavailability. This property makes it functionally similar to heme while being derived from plant sources.

Research Perspectives and Future Directions

Research into sodium iron chlorophyllin continues to evolve, with several areas showing promise for future development. As an iron supplement derived from vegetable sources with potentially high bioavailability, it addresses the growing demand for plant-based alternatives to traditional iron supplements.

The compound's dual application as both a food colorant and an iron fortificant presents interesting opportunities for functional food development. Foods could potentially be both colored and fortified with bioavailable iron using a single ingredient, which represents an efficient approach to addressing iron deficiency through dietary means.

Additionally, the relatively favorable safety profile demonstrated in both animal studies and clinical trials supports further exploration of sodium iron chlorophyllin for therapeutic applications, particularly in populations with specific needs such as pediatric patients, pregnant women, or those with gastrointestinal sensitivities to traditional iron supplements.
